Comparative 1H NMR Guide: 2-Hydroxy-6-methoxyphenylboronic Acid

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Compound of Interest

Compound Name:	*2-Hydroxy-6-methoxyphenylboronic acid*
CAS No.:	*98546-52-2*
Cat. No.:	*B3318024*

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Executive Summary

2-hydroxy-6-methoxyphenylboronic acid represents a class of sterically hindered, electron-rich arylboronic acids often employed in Suzuki-Miyaura cross-couplings to synthesize biaryl natural products. Characterizing this compound presents unique challenges due to boroxine formation (dehydration) and intramolecular hydrogen bonding between the phenolic hydroxyl and the boronic acid moiety.

This guide compares the target compound against two stable, commercially available alternatives: 2,6-dimethoxyphenylboronic acid (symmetric reference) and 2-methoxyphenylboronic acid (asymmetric reference). By analyzing the symmetry breaking in the aromatic region, researchers can definitively distinguish the target from its protected precursors.

Key Performance Indicators (NMR)

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Feature	2,6-Dimethoxyphenylboronic Acid	2-Hydroxy-6-methoxyphenylboronic Acid
Symmetry	Symmetric (C2v effective)	Asymmetric
Aromatic Signals	2 sets (Doublet, Triplet)	3 sets (dd, dd, t)
Methoxy Signal	Singlet (6H intensity)	Singlet (3H intensity)
Exchangeable Protons	Boronic OH only	Boronic OH + Phenolic OH

Technical Deep Dive: Chemical Shift Analysis

The Reference Standard: 2,6-Dimethoxyphenylboronic Acid

This compound serves as the primary spectral anchor. Due to the symmetry of the two methoxy groups, the aromatic protons appear as a simple A2B system.

- Solvent: $CDCl_3$ (400 MHz)
- δ 6.78 ppm (t, J=8.3 Hz, 1H): Para-proton (H4).
- δ 6.57 ppm (d, J=8.3 Hz, 2H): Meta-protons (H3, H5). Shielded by the ortho-methoxy groups.
- δ 3.87 ppm (s, 6H): Methoxy protons.
- δ 5.50 ppm (s, 2H): Boronic acid OH (variable, often broad).

The Target: 2-Hydroxy-6-methoxyphenylboronic Acid

Replacing one methoxy group with a hydroxyl group breaks the molecular symmetry. The phenolic -OH is a stronger electron donor than -OMe, causing distinct shielding effects.

Predicted Chemical Shifts (DMSO-d_6)[1][2][3][4]

- Solvent Choice: DMSO-d_6 is required to observe the exchangeable phenolic and boronic protons and to prevent boroxine anhydride formation.

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Proton	Type	Predicted Shift (δ ppm)	Multiplicity	Mechanistic Insight
Phenolic OH	Exchangeable	9.20 – 10.50	Broad s	Downfield due to H-bonding with solvent or intramolecularly with Boron.
Boronic OH	Exchangeable	7.80 – 8.20	Broad s	Characteristic range for arylboronic acids in DMSO.
H4	Aromatic	7.15 – 7.25	Triplet (t)	Meta to both donors; less shielded than H3/H5.
H5	Aromatic	6.50 – 6.60	Doublet (d)	Ortho to OMe; shielded by resonance.
H3	Aromatic	6.35 – 6.45	Doublet (d)	Ortho to OH; most shielded due to higher electron density from phenoxide character.
-OMe	Alkyl	3.70 – 3.80	Singlet (s)	Integration is 3H (vs 6H in the dimethoxy analog).

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Critical Diagnostic: Look for the integration ratio of 1:1:1 in the aromatic region (vs 2:1 for the dimethoxy analog) and the 3H intensity of the methoxy singlet.

Structural Dynamics & Boroxine Equilibrium

Boronic acids, particularly those with ortho-substituents, exist in equilibrium with their cyclic trimeric anhydrides (boroxines). This is accelerated in non-polar solvents like $CDCl_3$.

Mechanism of Dehydration

The presence of the ortho-hydroxyl group in **2-hydroxy-6-methoxyphenylboronic acid** adds a secondary pathway: the formation of an internal "ate" complex or a cyclic oxaborole species, though the 6-membered ring strain usually disfavors direct cyclization without a carbon linker.

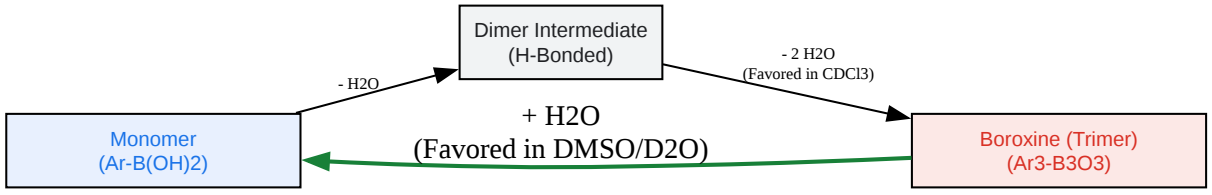

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Figure 1: Equilibrium between boronic acid monomer and boroxine trimer. Use DMSO-d6 to shift equilibrium left (green arrow).

Experimental Protocol: Sample Preparation

To ensure reproducibility and minimize boroxine artifacts, follow this self-validating protocol.

Step-by-Step Methodology

- Solvent Selection: Use DMSO-d_6 (99.9% D). Avoid $CDCl_3$ unless the sample is strictly for structural confirmation of the carbon skeleton, as the OH signals will vanish or broaden

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significantly.

- Concentration: Prepare a solution of 10–15 mg of sample in 0.6 mL of solvent. High concentrations favor boroxine formation.
- Water Suppression (Optional): If the water peak (3.33 ppm in DMSO) overlaps with the methoxy signal, use a D_2O exchange method.
  - Procedure: Record the standard 1H NMR. Add 1 drop of D_2O to the tube, shake, and re-record.
  - Validation: The signals at ~9.5 ppm (Phenol) and ~8.0 ppm (Boronic) should disappear, confirming their assignment.
- Temperature: Run the experiment at 298 K. If signals are broad due to restricted rotation (common in 2,6-disubstituted systems), elevate temperature to 323 K to sharpen the peaks.

References

- Synthesis and NMR of 2,6-Dimethoxyphenylboronic Acid
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